2-Chloro-4-Bromo-5-fluorobenzaldehyde chemical properties

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Compound of Interest

Compound Name:	*2-Chloro-4-Bromo-5-fluorobenzaldehyde*
CAS No.:	*1214386-29-4*
Cat. No.:	*B1374755*

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An In-Depth Technical Guide to **2-Chloro-4-Bromo-5-fluorobenzaldehyde**: Properties, Reactivity, and Applications

Executive Summary

2-Chloro-4-bromo-5-fluorobenzaldehyde is a tri-halogenated aromatic aldehyde that has emerged as a pivotal intermediate in advanced organic synthesis. Its strategic arrangement of chlorine, bromine, and fluorine substituents on the benzaldehyde framework imparts a unique combination of electronic and steric properties. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of its chemical properties, reactivity, synthetic utility, and applications. The distinct reactivity of both the aldehyde functional group and the halogenated aromatic ring makes this compound an exceptionally versatile building block for constructing complex molecular architectures, particularly in the fields of pharmaceuticals, agrochemicals, and materials science.[1][2][3]

Molecular Identity and Physicochemical Profile

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Structure and Nomenclature

The systematic IUPAC name for this compound is 4-bromo-2-chloro-5-fluorobenzaldehyde.[4] Its structure is characterized by a benzene ring substituted with an aldehyde group (-CHO), a chlorine atom at position 2, a bromine atom at position 4, and a fluorine atom at position 5.

- CAS Number: 1214386-29-4[1][3][4][5]
- Molecular Formula: $C_7H_3BrClFO$[2][3][4][5]
- Molecular Weight: 237.45 g/mol [2][3][5]
- InChI Key: XPEGZWLIWARWAA-UHFFFAOYSA-N[4]
- Canonical SMILES: FC1=C(Br)C=C(Cl)C(C=O)=C1[4]

Physicochemical Data

The physical and chemical properties of **2-Chloro-4-bromo-5-fluorobenzaldehyde** are summarized below. It is typically supplied as a high-purity solid, suitable for demanding synthetic applications.[3]

Property	Value	Source
Appearance	White to off-white powder/crystalline solid.	[3]
Purity	Typically >97.5% to >99.0% (HPLC).	[3][4][6]
Boiling Point	262.2 ± 35.0 °C (Predicted).	[2]
Density	1.779 ± 0.06 g/cm³ (Predicted).	[2]
Storage	Recommended storage at 2-8°C under an inert atmosphere.	[2][5]

Note: Predicted values are based on computational models for a closely related isomer and should be considered estimates.

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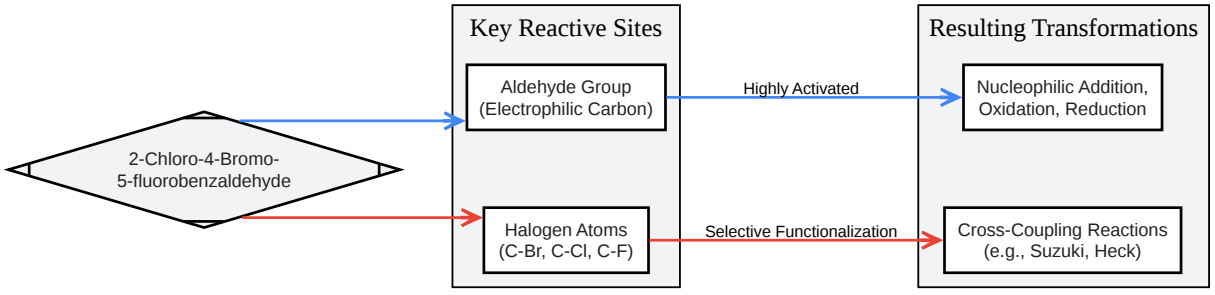
The Scientific Core: Reactivity and Synthetic Landscape

The synthetic versatility of **2-Chloro-4-bromo-5-fluorobenzaldehyde** arises from the combined reactivity of its aldehyde group and the multiple, distinct halogen substituents on the aromatic ring.[1]

Causality of Reactivity: The Influence of Tri-Halogen Substitution

The three halogen atoms (F, Cl, Br) are all electron-withdrawing groups. Their collective inductive effect decreases the electron density of the aromatic ring and, crucially, enhances the electrophilicity of the aldehyde's carbonyl carbon. This makes the aldehyde group highly susceptible to attack by nucleophiles. Furthermore, the different bond strengths and reactivities of the C-Br, C-Cl, and C-F bonds allow for selective functionalization, particularly in metal-catalyzed cross-coupling reactions where the C-Br bond is typically the most reactive.



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Caption: Logical relationship of the compound's reactive sites.

Key Synthetic Transformations

This intermediate is amenable to a wide array of chemical reactions, making it a valuable tool for molecular diversification.[1]

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- Reactions of the Aldehyde Group:
  - Nucleophilic Addition: Reacts readily with organometallic reagents (e.g., Grignards), cyanides, and other nucleophiles to form secondary alcohols or cyanohydrins.
  - Oxidation: Can be easily oxidized to the corresponding carboxylic acid.
  - Reduction: Can be reduced to the corresponding benzyl alcohol.
  - Reductive Amination: Serves as a substrate for forming new C-N bonds.
- Reactions of the Aromatic Halogens:
  - Cross-Coupling Reactions: The C-Br bond is particularly susceptible to palladium-catalyzed reactions like Suzuki-Miyaura (to form C-C bonds with boronic acids) and Heck couplings (to form C-C bonds with alkenes).[1] This allows for the introduction of diverse substituents onto the aromatic core.
  - Nucleophilic Aromatic Substitution (S_nAr): While less common due to the presence of multiple halogens, under specific conditions, the chlorine or fluorine atoms could be displaced by strong nucleophiles.

Synthetic Considerations

While multiple synthetic routes exist for halogenated benzaldehydes, a common and reliable laboratory-scale method involves the oxidation of the corresponding benzyl alcohol.

Illustrative Synthetic Protocol: Oxidation of 2-Chloro-4-bromo-5-fluorobenzyl Alcohol

This protocol is adapted from a standard procedure for a structurally similar compound and serves as a validated, trustworthy example of this type of chemical transformation.[7] The causality for choosing manganese dioxide (MnO_2) is its effectiveness as a mild and selective oxidizing agent for converting benzylic alcohols to aldehydes without over-oxidizing to the carboxylic acid.

Step-by-Step Methodology:

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- Dissolution: Dissolve the starting material, 2-Chloro-4-bromo-5-fluorobenzyl alcohol, in a suitable solvent such as dichloromethane (DCM) in a round-bottom flask.
- Addition of Oxidant: To the stirred solution, add an excess of activated manganese dioxide (MnO_2, approx. 10 equivalents).[7]
- Reaction: Allow the reaction mixture to stir at room temperature for 24-48 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the solid MnO_2 is removed by filtration through a pad of Celite. The filter cake is washed thoroughly with additional DCM to ensure complete recovery of the product.[7]
- Isolation: The combined filtrate is concentrated under reduced pressure using a rotary evaporator to yield the crude **2-Chloro-4-bromo-5-fluorobenzaldehyde**.
- Purification: If necessary, the crude product can be further purified by column chromatography on silica gel or by recrystallization.

Caption: Experimental workflow for the synthesis of the title compound.

Applications in Research and Development

The unique substitution pattern of **2-Chloro-4-bromo-5-fluorobenzaldehyde** makes it an invaluable starting material in several high-value sectors.

- Pharmaceutical Synthesis: It is a key building block for active pharmaceutical ingredients (APIs).[2][8] The halogenated scaffold can be elaborated into more complex heterocyclic systems or used to introduce specific functionalities that modulate a drug candidate's biological activity and pharmacokinetic properties.
- Agrochemical Development: This intermediate is used in the synthesis of modern herbicides and pesticides.[2][8] The specific halogen substituents can enhance the efficacy and selectivity of the final agrochemical product.
- Materials Science: It serves as a precursor in the development of advanced organic materials, such as liquid crystals and specialty polymers, where the halogen atoms

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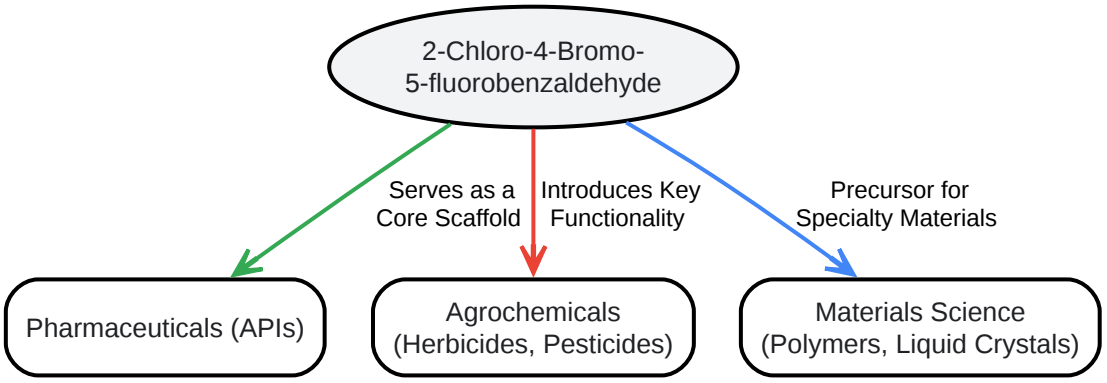
contribute to desired electronic and structural properties.[1][2]



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Caption: Core applications of **2-Chloro-4-bromo-5-fluorobenzaldehyde**.

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling is essential. The safety profile is similar to other halogenated aromatic aldehydes.

- Hazard Identification: Based on data for structurally similar compounds, it is expected to cause skin irritation and serious eye irritation. It may also cause respiratory irritation.[9]
- Precautionary Measures:
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
  - Handle in a well-ventilated area or a chemical fume hood.
  - Wash hands thoroughly after handling.[10]
  - In case of contact with eyes, rinse cautiously with water for several minutes.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, preferably under an inert atmosphere to maintain purity.[2][5]

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Disclaimer: This information is for guidance only. Always consult the specific and current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Conclusion

2-Chloro-4-bromo-5-fluorobenzaldehyde is a high-value synthetic intermediate whose utility is grounded in its unique molecular architecture. The strategic placement of three different halogens activates the aldehyde group and provides multiple, distinct sites for subsequent chemical modification. This predictable and versatile reactivity has established it as a cornerstone building block for innovation in drug discovery, agrochemical synthesis, and materials science, enabling the efficient construction of complex and functional molecules.

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